

Solubility and physical state of 2,4,6-Trichloropyrimidine

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2,4,6-Trichloropyrimidine

Cat. No.: B138864

[Get Quote](#)

An In-depth Technical Guide to the Physical State and Solubility of 2,4,6-Trichloropyrimidine

This guide provides a comprehensive overview of the physical and solubility properties of **2,4,6-trichloropyrimidine**, a pivotal heterocyclic compound in organic synthesis. It is intended for researchers, scientists, and professionals in drug development and agricultural sciences who utilize this versatile chemical intermediate.

Physicochemical Properties

2,4,6-Trichloropyrimidine is a chlorinated derivative of pyrimidine.^[1] Its physical state and solubility are critical parameters for its handling, reaction setup, and purification processes. The presence of three electron-withdrawing chlorine atoms on the pyrimidine ring significantly influences its reactivity, making it highly susceptible to nucleophilic attack.^[1]

Physical State

At standard temperature and pressure, **2,4,6-trichloropyrimidine** is a solid. Its appearance is described as a white or colorless to light yellow powder or lump.^[2] Upon melting, it becomes a clear, colorless to yellowish liquid.^{[3][4]} With a melting point in the range of 21-25°C, it may exist as a liquid in warmer laboratory environments.^{[2][5]}

Table 1: Physical Properties of **2,4,6-Trichloropyrimidine**

Property	Value	Source(s)
Molecular Formula	C ₄ HCl ₃ N ₂	[5][6]
Molecular Weight	183.42 g/mol	[5][6]
Appearance	White or colorless to light yellow powder, lump, or clear liquid	[2]
Melting Point	21 - 25 °C	[2][4][5][6][7]
Boiling Point	210 - 215 °C (at 760 mmHg)	[4][6]
95 - 96 °C (at 11 Torr)	[7]	
Density	1.595 g/mL at 20 °C	[3][4][5]
Refractive Index	n _{20/D} 1.57	[3][4]

Solubility Profile

The solubility of a compound is a key factor in designing synthetic routes, extraction procedures, and purification methods. **2,4,6-Trichloropyrimidine** is characterized by its poor solubility in water and good solubility in certain organic solvents.

Table 2: Solubility of **2,4,6-Trichloropyrimidine**

Solvent	Solubility	Source(s)
Water	Insoluble	[4]
Chloroform	Soluble	[4]
Ethyl Acetate	Soluble	[4]

Experimental Protocols

Accurate determination of physical and solubility properties is fundamental in chemical research. The following sections detail standard laboratory protocols for these measurements.

Determination of Physical State

The physical state of a compound at ambient temperature is determined by observing its form (solid, liquid, or gas). Key properties that define the state under varying temperatures, such as melting and boiling points, are determined using the following methods.^{[8][9]}

Melting Point Determination (Capillary Method):

- **Sample Preparation:** A small amount of the dry, powdered **2,4,6-trichloropyrimidine** is packed into a capillary tube to a height of 2-3 mm.
- **Apparatus Setup:** The capillary tube is placed in a melting point apparatus, which contains a heating block and a thermometer or temperature probe.
- **Heating:** The sample is heated at a steady, slow rate (e.g., 1-2 °C per minute) as the temperature approaches the expected melting point.
- **Observation:** The temperature at which the substance first begins to melt (onset) and the temperature at which it becomes completely liquid (clear point) are recorded. This range is the melting point. For **2,4,6-trichloropyrimidine**, this range is expected to be between 21 °C and 25 °C.^{[2][5]}

Boiling Point Determination (Distillation Method):

- **Apparatus Setup:** A small quantity of liquid **2,4,6-trichloropyrimidine** is placed in a distillation flask with a few boiling chips. A thermometer is positioned so that the top of the bulb is level with the bottom of the side-arm leading to the condenser.
- **Heating:** The flask is heated gently.
- **Observation:** As the liquid boils, the vapor rises and surrounds the thermometer bulb. The temperature will stabilize at the boiling point of the substance. This stable temperature reading, observed when the vapor is condensing on the thermometer and dripping into the condenser, is recorded as the boiling point.
- **Pressure Correction:** The atmospheric pressure is recorded, as the boiling point is pressure-dependent. The observed boiling point can be corrected to the standard pressure of 760

mmHg if necessary.

Determination of Solubility

A systematic approach is used to determine the solubility of a compound in various solvents.

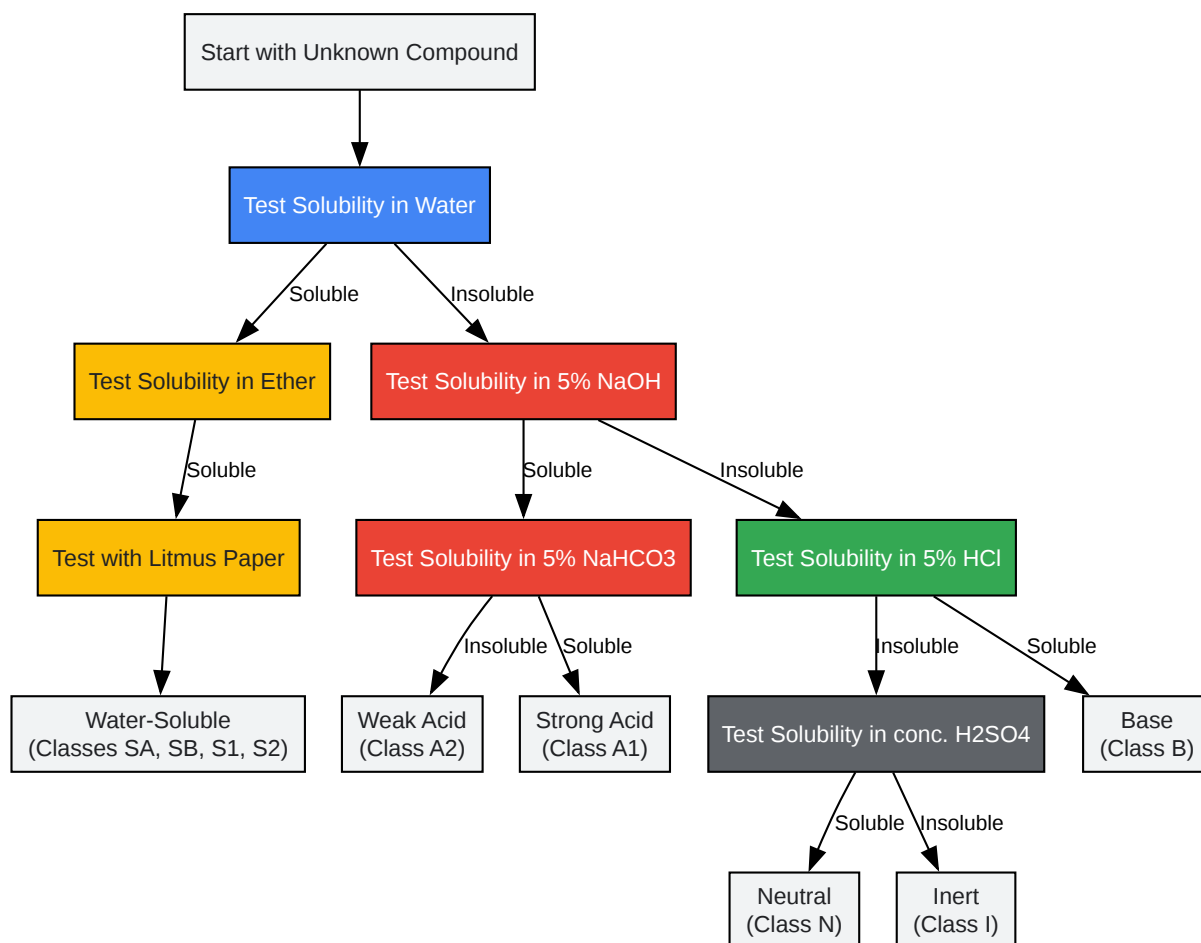
[\[10\]](#)[\[11\]](#)[\[12\]](#)

Qualitative Solubility Test:

- **Sample Preparation:** A small, measured amount of **2,4,6-trichloropyrimidine** (e.g., 25 mg) is placed into a small test tube.
- **Solvent Addition:** A measured volume of the chosen solvent (e.g., 0.75 mL of water) is added to the test tube.[\[11\]](#)
- **Mixing:** The mixture is agitated vigorously for a set period (e.g., 60 seconds).[\[10\]](#)
- **Observation:** The mixture is observed to determine if the solid has completely dissolved.
 - **Soluble:** The solid dissolves completely, forming a clear solution.
 - **Partially Soluble:** Some of the solid dissolves, but a noticeable amount remains.
 - **Insoluble:** The solid does not appear to dissolve at all.[\[10\]](#)
- **Systematic Testing:** This procedure is repeated with a range of solvents of varying polarities, such as water, 5% NaOH, 5% NaHCO₃, 5% HCl, and organic solvents like chloroform and ethyl acetate, to build a complete solubility profile.[\[11\]](#)[\[12\]](#)

Visualization of Experimental Workflow

The following diagram illustrates the logical workflow for systematically determining the solubility class of an unknown organic compound like **2,4,6-trichloropyrimidine**.



[Click to download full resolution via product page](#)

Caption: A flowchart for the systematic determination of a compound's solubility class.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 2,4,6-Trichloropyrimidine | 3764-01-0 | Benchchem [benchchem.com]
- 2. chemimpex.com [chemimpex.com]
- 3. 2,4,6-Trichloropyrimidine | 3764-01-0 [chemicalbook.com]
- 4. 2,4,6-Trichloropyrimidine CAS#: 3764-01-0 [m.chemicalbook.com]
- 5. 2,4,6-Trichloropyrimidine, 97% 3764-01-0 India [ottokemi.com]
- 6. chemsynthesis.com [chemsynthesis.com]
- 7. CAS Common Chemistry [commonchemistry.cas.org]
- 8. Physico-chemical analysis methods: Significance and symbolism [wisdomlib.org]
- 9. moravek.com [moravek.com]
- 10. chem.ws [chem.ws]
- 11. uomustansiriyah.edu.iq [uomustansiriyah.edu.iq]
- 12. scribd.com [scribd.com]
- To cite this document: BenchChem. [Solubility and physical state of 2,4,6-Trichloropyrimidine]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b138864#solubility-and-physical-state-of-2-4-6-trichloropyrimidine]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com